

# Thermal stability of 2-Bromo-1,3,5-triphenylbenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Bromo-1,3,5-triphenylbenzene

Cat. No.: B174065

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An In-Depth Technical Guide to the Thermal Stability of **2-Bromo-1,3,5-triphenylbenzene**

Authored for Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive analysis of the thermal stability of **2-Bromo-1,3,5-triphenylbenzene** (CAS: 10368-73-7), an aromatic organobromine compound with significant potential in materials science.<sup>[1][2]</sup> The document delineates the core principles of thermal stability, details rigorous experimental protocols for its determination using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), and discusses the interpretation of the resulting data. By synthesizing theoretical knowledge with practical, field-proven methodologies, this guide serves as an essential resource for professionals leveraging this compound in thermally demanding applications.

## Introduction: The Significance of 2-Bromo-1,3,5-triphenylbenzene

**2-Bromo-1,3,5-triphenylbenzene** is a unique molecule characterized by a central benzene ring substituted with three phenyl groups and a single bromine atom.<sup>[1]</sup> This sterically crowded and rigid structure imparts distinctive physicochemical properties, including a notable thermal profile.<sup>[1]</sup> Understanding the thermal stability of a compound is critical, as it defines the temperature range within which it maintains its structural and chemical integrity, a crucial factor

for applications in organic electronics, high-performance polymers, and as a stable intermediate in complex organic syntheses.<sup>[2][3]</sup> This guide offers an in-depth examination of the methodologies used to quantify this stability.

## Molecular Structure and Properties

The inherent stability of **2-Bromo-1,3,5-triphenylbenzene** is rooted in its molecular architecture. The C-C and C-H bonds within the multiple aromatic rings are strong, and the C-Br bond, while typically the most labile in such structures, is sterically shielded by the bulky phenyl groups.

Table 1: Physicochemical Properties of **2-Bromo-1,3,5-triphenylbenzene**

Property	Value	Source(s)
CAS Number	10368-73-7	<a href="#">[1]</a>
Molecular Formula	C <sub>24</sub> H <sub>17</sub> Br	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	385.3 g/mol	<a href="#">[1]</a>
Physical State	Solid	<a href="#">[1]</a>
Melting Point	128.0 to 132.0 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	~479.7 °C (Predicted)	<a href="#">[2]</a> <a href="#">[4]</a>
Density	~1.278 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[4]</a>

## Synthesis and Purity Considerations

The thermal properties of a compound are intrinsically linked to its purity. The most common synthesis of **2-Bromo-1,3,5-triphenylbenzene** involves the electrophilic bromination of its precursor, 1,3,5-triphenylbenzene.<sup>[1][2][5]</sup>

## Synthesis Protocol Overview

A typical procedure involves reacting 1,3,5-triphenylbenzene with molecular bromine in a solvent system like dichloromethane and acetic acid at a moderately elevated temperature (e.g., 40°C) for an extended period.<sup>[1][2][5]</sup> The reaction is then quenched, and the product is

purified, often via recrystallization, to achieve high purity (yields of ~93% have been reported).

[2][5]

**Causality Insight:** The choice of recrystallization solvents (e.g., tert-butyl methyl ether and ethanol) is critical.[5] Residual solvents or unreacted starting materials can volatilize during thermal analysis, leading to an inaccurate assessment of the compound's intrinsic decomposition temperature. Therefore, a highly purified and thoroughly dried sample is a prerequisite for trustworthy thermal stability studies.

## Core Analysis: Methodologies for Determining Thermal Stability

The thermal stability of an organic compound is not a single point but a profile of its behavior as a function of temperature.[3] Two complementary techniques, Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), are the industry standards for this characterization.[6][7]

### Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[7][8] It is the primary method for determining a material's decomposition temperature.

**Principle of Operation:** A high-precision balance continuously weighs a sample as it is heated at a constant rate.[7] When the compound begins to decompose, volatile fragments are released, resulting in a measurable mass loss. The TGA instrument plots mass percentage against temperature, generating a characteristic curve that reveals the onset and completion of thermal decomposition.[9]

#### Experimental Protocol: TGA of **2-Bromo-1,3,5-triphenylbenzene**

- **Instrument Calibration:** Calibrate the TGA instrument's mass and temperature sensors using certified reference materials (e.g., calcium oxalate, indium).
- **Sample Preparation:** Place 5-10 mg of finely ground, dried **2-Bromo-1,3,5-triphenylbenzene** into a clean, tared TGA pan (typically alumina or platinum).

- Atmosphere Control: Place the sample in the TGA furnace. Purge the system with a high-purity inert gas (e.g., Nitrogen or Argon) at a flow rate of 50-100 mL/min for at least 30 minutes to ensure an oxygen-free environment. This is crucial to study thermal decomposition in the absence of oxidation.
- Thermal Program:
  - Equilibrate the sample at 30°C.
  - Ramp the temperature from 30°C to 600°C at a linear heating rate of 10 °C/min. The choice of a 10 °C/min heating rate is a standard practice that balances resolution with experimental time.
- Data Acquisition: Record the sample mass and temperature continuously throughout the program.
- Data Analysis: Plot the percentage of initial mass versus temperature. Determine the onset temperature of decomposition (Tonset), often defined as the temperature at which 5% mass loss occurs (Td5%).

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## Sources

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Address: 3281 E Guasti Rd  
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